

material safety data sheet for 4-Bromo-2-fluoro-6-nitrotoluene

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Compound of Interest

Compound Name: 4-Bromo-2-fluoro-6-nitrotoluene

Cat. No.: B1271564

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Technical Safety Guide: 4-Bromo-2-fluoro-6-nitrotoluene

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety, handling, and toxicological information for **4-Bromo-2-fluoro-6-nitrotoluene** (CAS No: 502496-34-6), a key organic intermediate in the pharmaceutical, agrochemical, and dye industries.^{[1][2]} The information is compiled to meet the needs of laboratory and drug development professionals, emphasizing safe handling and emergency preparedness.

Section 1: Chemical Identification and Physical Properties

This compound is a substituted toluene with the molecular formula $C_7H_5BrFNO_2$.^[3] It is essential to understand its physical characteristics to ensure proper handling and storage.

Property	Value	Source
CAS Number	502496-34-6	[2] [3]
Molecular Formula	C ₇ H ₅ BrFNO ₂	[3]
Molecular Weight	234.02 g/mol	[1] [4]
Appearance	Solid	[4]
Melting Point	59-63 °C	[4]
Boiling Point	261.7 °C (Predicted)	[1]
Purity	Typically ≥97%	[1]

Section 2: Hazard Identification and GHS Classification

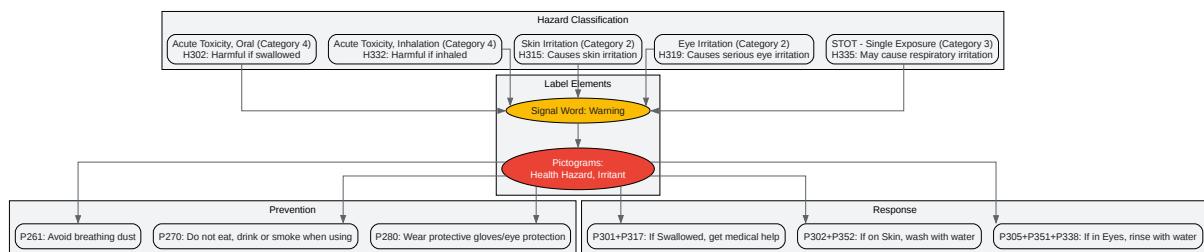
4-Bromo-2-fluoro-6-nitrotoluene is classified as a hazardous substance under the Globally Harmonized System (GHS).[\[3\]](#) Adherence to safety warnings is critical to prevent adverse health effects.

GHS Classification Summary[\[3\]](#)

- Signal Word: Warning
- Pictograms:
 - Health Hazard
 - Irritant
- Hazard Statements:
 - H302: Harmful if swallowed.
 - H315: Causes skin irritation.
 - H319: Causes serious eye irritation.

- H332: Harmful if inhaled.
- H335: May cause respiratory irritation.
- Precautionary Statements:
 - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.
 - P301+P317: IF SWALLOWED: Get medical help.
 - P302+P352: IF ON SKIN: Wash with plenty of water.
 - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

The following diagram illustrates the GHS hazard communication workflow for this chemical.



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Caption: GHS Hazard Communication Workflow.

Section 3: Toxicological Information and Experimental Protocols

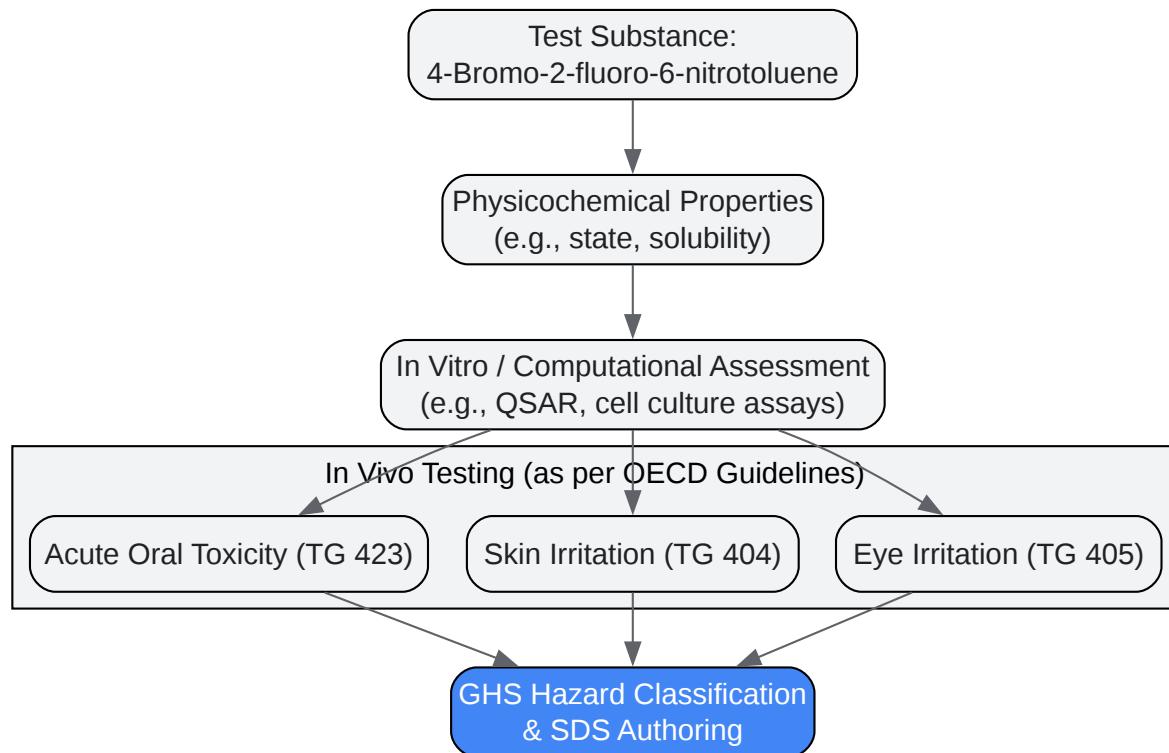
The health risks associated with **4-Bromo-2-fluoro-6-nitrotoluene** have not been fully determined, as is common for many research chemicals.^[4] However, the GHS classification indicates known hazards based on available data. Skin contact may lead to inflammation, itching, scaling, or redness.^[4] Eye contact can cause redness, pain, or severe damage, while inhalation may irritate the respiratory system.^[4]

Standard Toxicological Testing Protocols

While specific experimental data for this compound is not publicly available, the hazard classifications are typically determined by standardized assays. The methodologies for key experiments are outlined by organizations like the Organisation for Economic Co-operation and Development (OECD).

Hazard Assessed	Standard Protocol (Example)	Experimental Principle
Acute Oral Toxicity	OECD Test Guideline 423	A stepwise procedure with a small number of animals per step. The substance is administered orally. Observations of effects and mortality determine the classification. The test minimizes the number of animals required.
Skin Irritation	OECD Test Guideline 404	The substance is applied to the shaved skin of an animal (typically a rabbit). The degree of skin irritation/corrosion is assessed at specific intervals by examining for erythema and edema.
Eye Irritation	OECD Test Guideline 405	The substance is applied to the front surface of one eye in an animal (typically a rabbit). The degree of eye irritation/corrosion is assessed by evaluating the cornea, iris, and conjunctiva at specific intervals.

The following diagram illustrates a generalized workflow for toxicological hazard assessment.



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Caption: Generalized Toxicological Assessment Workflow.

Section 4: Emergency and First-Aid Procedures

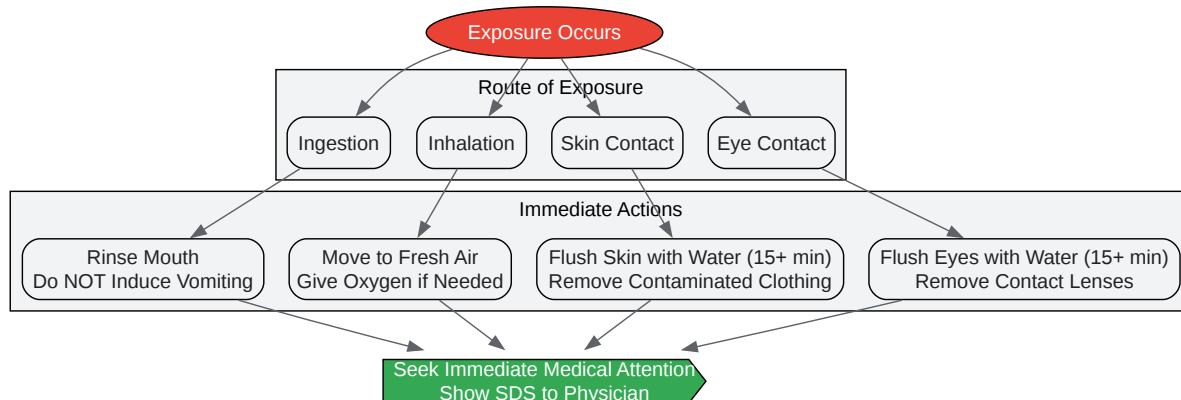
Immediate and appropriate first-aid measures are crucial in case of accidental exposure.[\[4\]](#)

Facilities using this material should be equipped with an eyewash fountain and safety shower.

[\[4\]](#)

Exposure Route	First-Aid Protocol
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Call a poison center or doctor if you feel unwell.[4]
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Obtain medical aid.[4]
Skin Contact	Immediately flush skin with running water for at least 15 minutes while removing contaminated clothing and shoes. Obtain medical aid.[4]
Eye Contact	Immediately flush open eyes with running water for at least 15 minutes. Remove contact lenses if present and easy to do. Obtain medical aid immediately.[4]

The decision tree for first-aid response is visualized below.



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Caption: First-Aid Decision Tree for Exposure.

Section 5: Handling, Storage, and Engineering Controls

Safe Handling:

- Avoid contact with skin, eyes, and clothing.[4]
- Wash hands thoroughly after handling.[4]
- Use only with adequate ventilation to keep airborne concentrations low.[4]
- Avoid breathing fumes or dust.[4]
- Keep away from sources of ignition and minimize dust generation.[4]

Storage:

- Keep the container tightly closed.[4]
- Store in a cool, dry, and well-ventilated place.
- Store locked up.[3]

Engineering Controls:

- Use adequate general and local exhaust ventilation.
- Facilities should be equipped with an eyewash fountain and safety shower.[4]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical splash-resistant safety glasses or goggles. A face shield may be appropriate for some tasks.[4]

- Skin Protection: Wear suitable protective gloves and clothing to prevent skin exposure.[5]
- Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator.

Section 6: Stability and Reactivity

- Chemical Stability: Stable under recommended storage temperatures and pressures.[4]
- Conditions to Avoid: Dust generation.[4]
- Incompatible Materials: Strong oxidizing agents.[4]
- Hazardous Decomposition Products: Upon combustion, may produce carbon oxides, hydrogen bromide, hydrogen fluoride, and nitrogen oxides.[4]

Section 7: Accidental Release and Disposal

Accidental Release Measures:

- Ensure adequate ventilation and remove all sources of ignition.
- Wear appropriate personal protective equipment (see Section 5).[4]
- Prevent the spill from entering drains or waterways.[4]
- For solid spills, vacuum or sweep up the material and place it into a suitable, labeled disposal container.[4]

Disposal: Chemical waste must be disposed of in accordance with federal, state, and local environmental regulations.[4] It is the responsibility of the waste generator to determine the proper waste classification and disposal methods.[4]

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